

# 4-Cyano-2-methylbenzoic acid CAS number

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Cyano-2-methylbenzoic acid

Cat. No.: B1589861

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An In-Depth Technical Guide to **4-Cyano-2-methylbenzoic Acid**

## Executive Summary

**4-Cyano-2-methylbenzoic acid** (CAS No. 1975-53-7) is a highly versatile aromatic carboxylic acid derivative that serves as a critical building block in modern organic synthesis.<sup>[1]</sup> Its unique trifunctional structure, featuring a carboxylic acid, a nitrile group, and a methyl group on a benzene ring, makes it a valuable precursor for the synthesis of complex molecules. This guide provides a comprehensive technical overview of its properties, synthesis, characterization, and applications, with a particular focus on its utility for professionals in the fields of pharmaceutical research and drug development.

## Introduction: A Key Intermediate in Chemical Synthesis

**4-Cyano-2-methylbenzoic acid** is a specialized organic compound distinguished by a benzoic acid core substituted with a cyano (-C≡N) group at the 4-position and a methyl (-CH<sub>3</sub>) group at the 2-position.<sup>[1]</sup> This arrangement of functional groups imparts a unique reactivity profile, making it an important intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> The carboxylic acid allows for amide bond formation and other classical transformations, while the nitrile group can be hydrolyzed, reduced, or converted into other functional groups, providing a key handle for molecular elaboration. Its role as a molecular scaffold is crucial in building the core structures of various biologically active compounds.

## Physicochemical and Safety Profile

The compound typically appears as a white to off-white crystalline solid.[\[1\]](#) It exhibits low solubility in water but is soluble in common organic solvents like ethanol and acetone.[\[1\]](#) Understanding its properties is fundamental to its effective use in synthesis and ensuring safe laboratory handling.

**Table 1: Physicochemical Properties of 4-Cyano-2-methylbenzoic acid**

Property	Value	Source(s)
CAS Number	1975-53-7	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	161.16 g/mol	<a href="#">[2]</a> <a href="#">[5]</a>
IUPAC Name	4-cyano-2-methylbenzoic acid	<a href="#">[5]</a>
Appearance	White to off-white crystalline solid	<a href="#">[1]</a>
Purity	Typically ≥95%	<a href="#">[3]</a>
SMILES	CC1=C(C=CC(=C1)C#N)C(=O)O	<a href="#">[5]</a>
InChIKey	NIDKGLRXRBFGEN-UHFFFAOYSA-N	<a href="#">[5]</a>

**Table 2: GHS Hazard and Precautionary Statements**

Category	Code	Statement	Source(s)
Hazard	H315	Causes skin irritation	[3]
Hazard	H319	Causes serious eye irritation	[3]
Hazard	H335	May cause respiratory irritation	[3]
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray	[3]
Precautionary	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	[3]

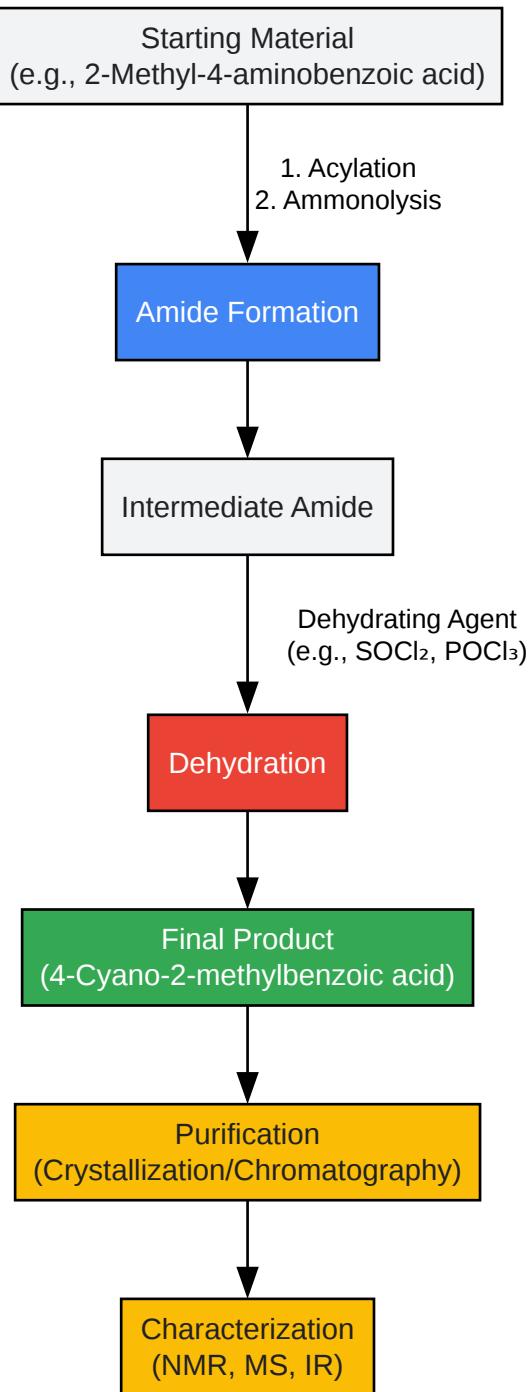
**Safe Handling and Storage:** Handle in accordance with good industrial hygiene and safety practices.[6][7] Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety goggles.[8][9] Store in a tightly closed container in a dry, cool, and well-ventilated place.[9][10] The compound is stable under normal conditions but should be kept away from strong oxidizing agents, acids, and bases.[6][11]

## Synthesis and Mechanistic Insight

The synthesis of **4-Cyano-2-methylbenzoic acid** often involves the transformation of a precursor molecule where the cyano or carboxylic acid group is introduced in a later step. A common conceptual pathway involves the conversion of a carboxylic acid to an amide, followed by dehydration to form the nitrile.

Below is a diagram illustrating a generalized synthetic workflow for producing a cyano-benzoic acid derivative from a benzoic acid precursor, a common strategy in organic chemistry.

## Conceptual Synthesis Workflow

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Caption: Conceptual workflow for the synthesis of **4-Cyano-2-methylbenzoic acid**.

## Applications in Drug Discovery and Development

The structural motifs present in **4-Cyano-2-methylbenzoic acid** make it a valuable starting material for synthesizing a range of pharmaceutical agents. Its derivatives are explored for various therapeutic applications.

- As a Precursor: It serves as a key intermediate for compounds used in medicinal chemistry. For example, similar aminobenzoic acid analogs are foundational for creating folate, a vitamin essential for DNA synthesis and replication.[12]
- Inhibitor Synthesis: Cyanobenzoic acid derivatives have been shown to act as inhibitors for enzymes like mushroom tyrosinase, indicating potential applications in developing agents that control enzymatic browning or pigmentation.[11]
- Scaffold for Complex Molecules: The compound's functional groups allow for its incorporation into larger, more complex molecules with potential anticancer and other biological activities.[12] For instance, the related compound methyl 4-cyano-2-methylbenzoate is widely used in the synthesis of pharmaceuticals and agrochemicals, including anti-inflammatory drugs.[13]

## Detailed Experimental Protocol: Synthesis via Dehydration of Amide

This protocol provides a representative method for synthesizing a cyanobenzoic acid from its corresponding amide, a fundamental transformation in organic chemistry.

Objective: To synthesize **4-Cyano-2-methylbenzoic acid** from 4-Carbamoyl-2-methylbenzoic acid.

Causality and Trustworthiness: This protocol is designed as a self-validating system. The choice of thionyl chloride as a dehydrating agent is based on its efficacy in converting amides to nitriles under relatively mild conditions; the byproduct ( $\text{SO}_2$ ) and excess reagent are volatile, simplifying workup.[14] The reaction is monitored by TLC to ensure completion, and the final product's identity and purity are confirmed through physical and spectroscopic analysis.

Materials and Reagents:

- 4-Carbamoyl-2-methylbenzoic acid

- Thionyl chloride ( $\text{SOCl}_2$ )[14]
- Toluene (anhydrous)
- Deionized water (ice-cold)
- Ethyl acetate
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel for TLC

#### Procedure:

- Reaction Setup: In a flame-dried 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, suspend 4-Carbamoyl-2-methylbenzoic acid (1.0 eq) in anhydrous toluene (20 mL).
  - Scientist's Note: Anhydrous conditions are critical to prevent the hydrolysis of thionyl chloride and ensure the dehydration reaction proceeds efficiently.
- Addition of Reagent: Slowly add thionyl chloride (2.0 eq) to the suspension at room temperature with vigorous stirring. The addition is exothermic and may cause the release of  $\text{HCl}$  gas, so it must be performed in a fume hood.
  - Scientist's Note: A molar excess of thionyl chloride ensures the complete conversion of the amide.
- Reaction: Heat the reaction mixture to 60-80°C and maintain for 2-4 hours.[14]
  - Scientist's Note: The elevated temperature provides the necessary activation energy for the dehydration reaction. Progress should be monitored by TLC (e.g., using a 1:1 mixture of hexane and ethyl acetate as the eluent) by observing the disappearance of the starting material spot.

- **Workup:** After the reaction is complete, allow the mixture to cool to room temperature. Carefully and slowly pour the reaction mixture into a beaker containing ice-cold water (100 mL) to quench the excess thionyl chloride.
  - **Scientist's Note:** This step hydrolyzes unreacted thionyl chloride into  $\text{SO}_2$  and  $\text{HCl}$ . The use of ice-cold water helps to control the exothermicity of the quench.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with ethyl acetate (3 x 50 mL). Combine the organic layers.
- **Washing:** Wash the combined organic layers with brine (50 mL), then dry over anhydrous sodium sulfate.
- **Purification:** Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude product. The crude solid can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to afford pure **4-Cyano-2-methylbenzoic acid**.
- **Characterization:** Confirm the identity and purity of the final product using  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR spectroscopy, and mass spectrometry.

## Conclusion

**4-Cyano-2-methylbenzoic acid** is a valuable and versatile chemical intermediate with significant applications in research and development, particularly within the pharmaceutical industry. Its distinct structural features provide a robust platform for the synthesis of novel compounds. A thorough understanding of its physicochemical properties, synthetic routes, and handling requirements, as detailed in this guide, is essential for its effective and safe utilization in the laboratory.

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- To cite this document: BenchChem. [4-Cyano-2-methylbenzoic acid CAS number]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1589861#4-cyano-2-methylbenzoic-acid-cas-number>

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